

"physical properties of Methyl 3-bromo-2-oxobutanoate (boiling point, density)"

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Compound of Interest

Compound Name: Methyl 3-bromo-2-oxobutanoate

Cat. No.: B041072

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Technical Guide: Physical Properties of Methyl 3-bromo-2-oxobutanoate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the physical properties of **Methyl 3-bromo-2-oxobutanoate**, with a particular focus on its boiling point and density. Due to the limited availability of experimentally determined physical data for **Methyl 3-bromo-2-oxobutanoate**, this document also includes data for the closely related ethyl ester, Ethyl 3-bromo-2-oxobutanoate, to provide a valuable point of reference for researchers.

Physical Properties

Comprehensive experimental data on the physical properties of **Methyl 3-bromo-2-oxobutanoate**, including its boiling point and density, is not readily available in published literature. However, data for the analogous ethyl ester, Ethyl 3-bromo-2-oxobutanoate, is available and provides a useful approximation.

Table 1: Physical Properties of Ethyl 3-bromo-2-oxobutanoate

Property	Value	Source
Boiling Point	213.0 ± 23.0 °C at 760 mmHg	[1]
Density	1.5 ± 0.1 g/cm ³	[1]

It is important to note that as the methyl ester, **Methyl 3-bromo-2-oxobutanoate** would be expected to have a slightly lower boiling point and a comparable density to the ethyl ester due to its lower molecular weight.

Experimental Protocols

While a specific experimental protocol for determining the physical properties of **Methyl 3-bromo-2-oxobutanoate** is not available, a representative synthetic protocol for the analogous Ethyl 3-bromo-2-oxobutanoate is detailed below. This synthesis is a common method for the α -bromination of β -keto esters and provides insight into the handling and reactivity of this class of compounds.

Synthesis of Ethyl 3-bromo-2-oxobutanoate[2]

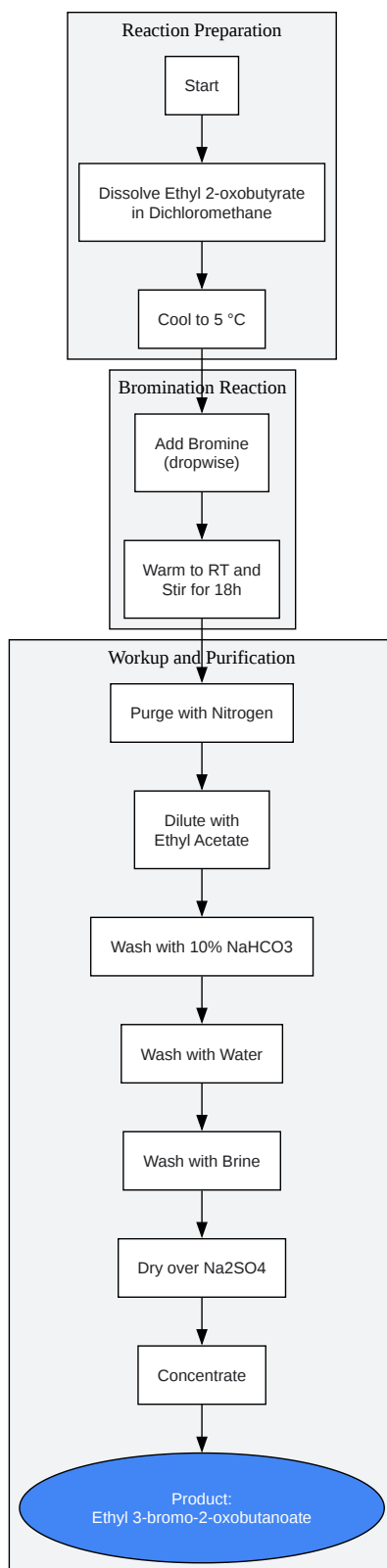
This protocol describes the bromination of ethyl 2-oxobutyrate.

- Step 1: Reaction Setup
 - A solution of ethyl 2-oxobutyrate (1 equivalent) in dichloromethane is prepared in a reaction vessel.
 - The solution is cooled to 5 °C using an ice bath.
- Step 2: Bromination
 - Bromine (1 equivalent) is added dropwise to the cooled solution.
 - The reaction mixture is allowed to gradually warm to room temperature and is stirred for 18 hours.
- Step 3: Workup

- The reaction mixture is purged with nitrogen to remove any excess bromine.
- The mixture is then diluted with ethyl acetate.
- Step 4: Extraction and Washing
 - The organic phase is washed sequentially with a 10% sodium bicarbonate solution (twice), water, and a saturated saline solution.
- Step 5: Drying and Concentration
 - The organic layer is dried over anhydrous sodium sulfate, filtered, and concentrated under reduced pressure to yield the product.

Experimental Workflow Visualization

The following diagram illustrates the key stages of the synthesis of Ethyl 3-bromo-2-oxobutanoate, providing a clear visual representation of the experimental workflow.



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References

- 1. Ethyl 3-bromo-2-oxobutanoate | CAS#:57332-84-0 | Chemsrce [chemsrc.com]
- 2. Ethyl 3-bromo-2-oxobutyrates | 57332-84-0 [chemicalbook.com]
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